

What is the exact mass of Fmoc-1,6-diaminohexane?

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Compound of Interest

Compound Name: Fmoc-1,6-diaminohexane

Cat. No.: B2372660

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An In-depth Technical Guide to the Physicochemical Properties of Fmoc-1,6-diaminohexane

For researchers, scientists, and professionals in drug development, a precise understanding of the chemical properties of reagents is paramount. This guide provides a detailed analysis of the mass and structural characteristics of **Fmoc-1,6-diaminohexane**, a key building block in peptide synthesis and bioconjugation.

Quantitative Data Summary

The physicochemical properties of **Fmoc-1,6-diaminohexane** are detailed below. The compound is commonly available as a free base and as a hydrochloride salt. The "Exact Mass" refers to the monoisotopic mass of the free base, calculated using the mass of the most abundant isotope of each element.

Property	Fmoc-1,6-diaminohexane (Free Base)	Fmoc-1,6-diaminohexane (HCl Salt)
Molecular Formula	C ₂₁ H ₂₆ N ₂ O ₂	C ₂₁ H ₂₆ N ₂ O ₂ · HCl [1] [2] [3]
Average Molecular Weight	338.44 g/mol	~374.9 g/mol [1] [2] [3]
Exact (Monoisotopic) Mass	338.19943 Da	Not Applicable

Methodology for Mass Determination

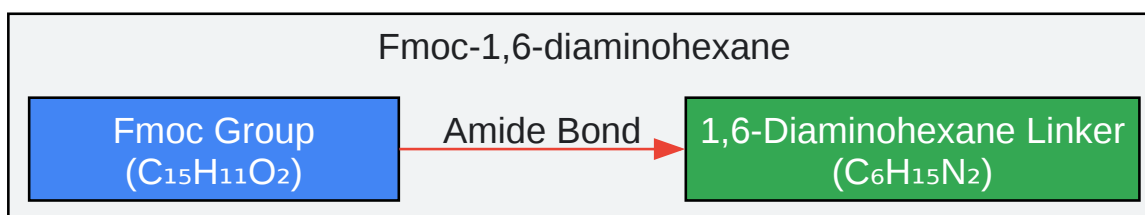
The exact mass of **Fmoc-1,6-diaminohexane** (free base) is calculated from its molecular formula ($C_{21}H_{26}N_2O_2$) by summing the monoisotopic masses of its constituent atoms:

- Carbon (C): 21×12.0000000 Da
- Hydrogen (H): 26×1.0078250 Da
- Nitrogen (N): 2×14.0030740 Da
- Oxygen (O): 2×15.9949146 Da

This calculation yields a precise monoisotopic mass of 338.19943 Da. This value is critical for high-resolution mass spectrometry analysis, enabling unambiguous identification of the molecule.

Structural Representation

The logical structure of **Fmoc-1,6-diaminohexane** consists of two primary components: the fluorenylmethyloxycarbonyl (Fmoc) protecting group and the 1,6-diaminohexane linker. The Fmoc group is attached to one of the amino groups of the hexane linker, leaving the other amino group free for subsequent chemical reactions.



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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com